bioconjugation techniques using Fmoc-Lys(Boc)-Gly-OH

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Compound of Interest	
Compound Name:	*Fmoc-Lys(Boc)-Gly-OH*
CAS No.:	*2565792-87-0*
Cat. No.:	*B6292676*

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Application Note: Strategic Integration of **Fmoc-Lys(Boc)-Gly-OH** for High-Efficiency Bioconjugation

Executive Summary

In the design of Antibody-Drug Conjugates (ADCs), FRET probes, and peptidomimetics, the precise placement of conjugation handles is critical for preserving biological activity.[1] **Fmoc-Lys(Boc)-Gly-OH** (CAS: 239798-78-8) serves as a high-value "dipeptide building block" that simultaneously introduces a reactive primary amine (Lysine side chain) and a steric spacer (Glycine).[1]

By utilizing this pre-coupled dipeptide rather than sequential amino acid coupling, researchers can:

- Minimize Deletion Sequences: Avoids the difficult coupling of bulky Lysine onto steric-free Glycine residues on-resin.
- Enhance Solubility: The dipeptide unit often disrupts beta-sheet aggregation better than single residues during assembly.

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- Optimize Conjugation Kinetics: The Glycine residue acts as a flexible spacer, reducing steric hindrance around the Lysine

  -amine, thereby improving the yield of subsequent modification reactions (e.g., NHS-ester labeling).[1]

This guide details the protocols for integrating this building block into Solid Phase Peptide Synthesis (SPPS) and executing high-fidelity post-synthetic bioconjugation.

Technical Specifications & Handling

Property	Specification	Application Note
Chemical Name	Fmoc-L-Lys(Boc)-Gly-OH	Pre-activated dipeptide unit
Molecular Weight	525.59 g/mol	Calculate equivalents based on this MW
Purity	98% (HPLC)	Critical for avoiding truncation impurities
Solubility	DMF, NMP	Dissolve at 0.2–0.5 M; may require mild sonication
Protecting Groups	Fmoc (Base labile) / Boc (Acid labile)	Compatible with standard Fmoc SPPS; Lysine amine is revealed after TFA cleavage

Strategic Workflow: From Synthesis to Conjugation

The utility of **Fmoc-Lys(Boc)-Gly-OH** lies in its ability to generate a "Pendant Amine" accessible for solution-phase chemistry.[1] Unlike orthogonal protecting groups (e.g., Dde, Alloc) used for on-resin modification, the Boc group dictates that conjugation occurs after the peptide is cleaved from the solid support.[1]

Workflow Visualization



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Figure 1: End-to-end workflow for generating Lysine-functionalized peptides using the dipeptide building block. Note that the Boc group is removed during the cleavage step, enabling solution-phase conjugation.[1]

Detailed Protocols

Phase A: Solid Phase Incorporation (SPPS)

Objective: Efficiently couple the dipeptide to the growing peptide chain without racemization or aggregation.

Reagents:

- Resin: Rink Amide (for C-term amides) or Wang (for C-term acids).[1][2]
- Activator: DIC/Oxyma Pure (Preferred for lower racemization) or HBTU/DIEA.
- Solvent: DMF (Dimethylformamide).[3]

Step-by-Step Protocol:

- Preparation of Building Block:
  - Calculate 3.0 equivalents (eq) of **Fmoc-Lys(Boc)-Gly-OH** relative to the resin loading.[1]
  - Dissolve in minimum DMF to achieve a concentration of 0.3 M.
  - Expert Tip: If the solution appears cloudy, add 10% DCM (Dichloromethane) to assist solubility.[1]
- Activation (choose one):
  - Method A (Carbodiimide - Recommended): Add 3.0 eq DIC and 3.0 eq Oxyma Pure. React for 2 minutes before adding to resin.
  - Method B (Uronium):[1] Add 2.9 eq HBTU and 6.0 eq DIEA. Do not pre-activate for >1 minute to avoid guanidinium capping.

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- Coupling Reaction:
  - Add the activated solution to the resin-bound peptide.[1]
  - Agitate (shake, do not stir with magnetic bar) for 60–90 minutes at room temperature.
  - QC Check: Perform a Kaiser Test (ninhydrin). If blue (positive), re-couple using 1.5 eq for 45 minutes.[1]
- Fmoc Deprotection:
  - Wash resin 3x with DMF.
  - Treat with 20% Piperidine in DMF (2 x 10 min).
  - Note: The N-terminal amine revealed is now the

    -amine of the Lysine.[1] The

    -amine remains Boc-protected.[1]

Phase B: Global Cleavage & Side-Chain Deprotection[1]

Objective: Release the peptide from the resin and remove the Boc group to reveal the reactive Lysine amine.

Cocktail R (Standard):

- TFA (Trifluoroacetic acid): 90%[1]
- Thioanisole: 5%[1]
- EDT (Ethanedithiol): 3%[1]
- Anisole: 2%[1]

Protocol:

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- Wash the final resin with DCM to remove traces of DMF (DMF can form complexes with TFA).
- Add Cocktail R (10 mL per gram of resin).
- Agitate for 2.5 to 3 hours. Note: Boc removal is generally fast, but Pbf (if Arg is present) requires time.[1]
- Precipitate the filtrate in cold Diethyl Ether.
- Centrifuge and wash the pellet 3x with ether.
- Lyophilize the crude peptide.

Result: You now possess a peptide with a free primary amine at the Lysine side chain (and N-terminus, unless acetylated).[1]

Phase C: Site-Specific Bioconjugation (Solution Phase)

Objective: Conjugate an NHS-ester payload (e.g., Alexa Fluor® 488 NHS, Biotin-NHS) to the Lysine side chain.[1]

Critical Consideration: The peptide likely contains two primary amines: the N-terminus and the Lysine side chain.

- Differentiation Strategy: If you require site-specific labeling only at the Lysine, the N-terminus should have been acetylated (capped) during SPPS (Step A.5).[1] If the N-terminus is free, both sites will be labeled.[1]

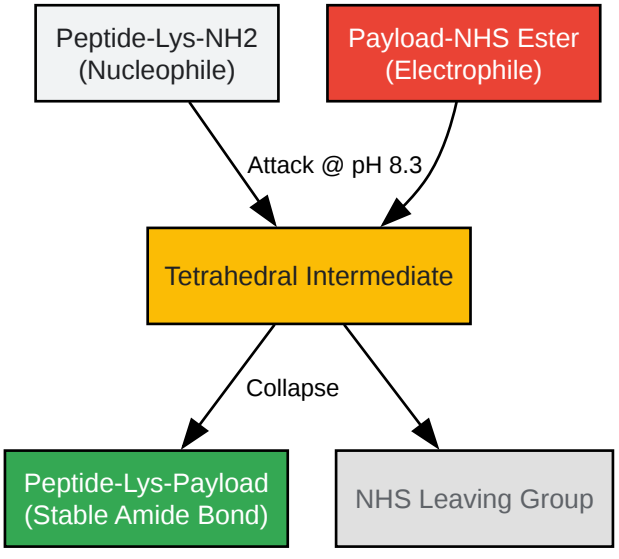
Protocol:

- Buffer Preparation:
  - Dissolve the peptide in 0.1 M Sodium Bicarbonate ($NaHCO_3$), pH 8.3.
  - Concentration: 5–10 mg/mL. High concentration favors the conjugation reaction over hydrolysis.

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- Payload Preparation:
  - Dissolve the NHS-ester payload in anhydrous DMSO or DMF.
  - Concentration: 10 mg/mL.
- Reaction:
  - Add the payload solution to the peptide solution dropwise while stirring.
  - Molar Ratio: Use 1.2 to 1.5 equivalents of NHS-ester per free amine.
  - Incubate for 1 hour at Room Temperature in the dark.
- Quenching:
  - Add 0.1 M Tris-HCl (pH 8.0) or Ethanolamine to quench unreacted NHS esters.
- Purification:
  - Purify via RP-HPLC (C18 column) using a Water/Acetonitrile gradient (+0.1% TFA).[1]
  - The conjugate will typically elute later than the unconjugated peptide due to the hydrophobicity of the payload.[1]

Mechanism of Conjugation



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Figure 2: Mechanistic pathway of the amine-reactive conjugation.[1] The Lysine

-amine attacks the carbonyl of the NHS ester, releasing N-hydroxysuccinimide and forming a stable amide bond.[1]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Incomplete Coupling (SPPS)	Steric hindrance or aggregation	Use double coupling; switch to HATU for this step; increase temperature to 50°C.
Diketopiperazine (DKP) Formation	Nucleophilic attack by N-term amine on C-term ester	Ensure the Fmoc group of the next amino acid is removed quickly, or use bulky trityl linkers if the dipeptide is at the C-terminus.[1] Note: Using the pre-formed dipeptide reduces this risk compared to sequential coupling.
Low Conjugation Yield	Hydrolysis of NHS ester	Ensure buffers are anhydrous where possible; increase peptide concentration; verify pH is > 8.0.
Precipitation during Conjugation	Payload hydrophobicity	Add up to 30% organic co-solvent (DMSO/DMF) to the reaction buffer.

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